

Safety data sheet and handling precautions for Methyl paraben-d4.

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Compound of Interest

Compound Name: Methyl paraben-d4

Cat. No.: B587354

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An In-depth Technical Guide to the Safety and Handling of **Methyl Paraben-d4**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Methyl paraben-d4** (CAS: 362049-51-2). The information is intended to support researchers, scientists, and drug development professionals in the safe use and management of this compound in a laboratory setting. While **Methyl paraben-d4** is a deuterated form of Methyl paraben, the safety and handling precautions are largely based on the well-documented profile of Methyl paraben.

Chemical and Physical Properties

Methyl paraben-d4 is the deuterium-labeled version of Methyl Paraben.^[1] It is a stable, non-volatile compound often used as an internal standard in quantitative analysis.^[1]

Table 1: Physical and Chemical Properties of **Methyl Paraben-d4**

Property	Value	Reference
Chemical Name	Methyl 4-hydroxybenzoate-2,3,5,6-d4	[2]
Synonyms	Methyl Paraben-d4, Benzoic-2,3,5,6-d4 acid, 4-hydroxy-, methyl ester	[2]
CAS Number	362049-51-2	[3]
Molecular Formula	C ₈ H ₄ D ₄ O ₃	[4]
Molecular Weight	156.17 g/mol	[4]
Appearance	White to light yellow solid	[2]
Purity	>95% (HPLC)	[3]
Storage Temperature	+4°C	[3]

Hazard Identification and Classification

Methyl paraben-d4 is classified as a hazardous substance. The primary hazards are associated with its flammable nature in solution and potential health effects upon exposure.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference
Flammable liquids	2	H225: Highly flammable liquid and vapour.	
Acute toxicity, Oral	4	H302: Harmful if swallowed.	
Acute toxicity, Inhalation	4	H332: Harmful if inhaled.	
Acute toxicity, Dermal	4	H312: Harmful in contact with skin.	
Eye irritation	2	H319: Causes serious eye irritation.	
Skin Corrosion/Irritation	2	H315: Causes skin irritation.	[5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.	[5]

Toxicological Information

The toxicological data for **Methyl paraben-d4** is limited. Therefore, the data for its non-deuterated analog, Methyl paraben, is provided as a reference. Acute toxicity studies in animals indicate that methyl paraben is practically non-toxic by both oral and parenteral routes. [\[6\]](#)

Table 3: Summary of Toxicological Data for Methyl Paraben

Endpoint	Result	Reference
Acute Oral Toxicity (LD50)	>2000 mg/kg bw (rat)	[3]
Acute Dermal Toxicity (LD50)	>2000 mg/kg bw	[3]
Skin Irritation	Irritating to skin.	[5]
Eye Irritation	Causes serious eye irritation.	[5]
Sensitization	Did not cause sensitization in laboratory animals.	
Genotoxicity (Ames Test)	Not mutagenic.	
Carcinogenicity	Not classified as a carcinogen.	[7]
Reproductive Toxicity	No adverse testicular effects observed in rats at high doses.	[8]

Handling Precautions and Exposure Controls

Proper handling and the use of personal protective equipment are crucial to minimize exposure and ensure safety.

Engineering Controls

Use in a well-ventilated area, preferably in a chemical fume hood.[5][6] Ensure that eyewash stations and safety showers are readily accessible.[9]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[9] For larger quantities, a full face shield is recommended.[5]
- Skin Protection: Wear protective gloves (e.g., impervious gloves like rubber).[5] Wear appropriate protective clothing, such as a lab coat, to prevent skin contact.[5]
- Respiratory Protection: If handling as a powder or generating dust, use a particulate respirator (refer to AS/NZS 1715 & 1716).[5][7]

General Hygiene Measures

Wash hands thoroughly after handling and before breaks. Do not eat, drink, or smoke in the laboratory. Contaminated clothing should be removed and washed before reuse.[5]

First Aid Measures

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes.[5] Remove contact lenses if present and easy to do.[5] Seek medical attention.
- In case of skin contact: Wash off with soap and plenty of water.[7] If skin irritation occurs, get medical advice.[5]
- If inhaled: Move the person into fresh air.[5] If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.[7] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Accidental Release and Disposal

- Accidental Release: For spills, wear appropriate PPE. Avoid breathing vapors, mist, or gas. Remove all sources of ignition. Contain the spillage and collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal according to local regulations. Do not let the product enter drains.
- Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations.[5]

Experimental Protocols

Detailed experimental protocols for toxicological studies of parabens are often based on internationally recognized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD).

Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test

(based on OECD Guideline 422)

This study design is used to evaluate the potential for a substance to cause adverse effects on reproduction and development, in addition to general systemic toxicity, following repeated exposure. A study on propylparaben followed this guideline.[\[3\]](#)

Methodology:

- **Test Animals:** Typically, Wistar rats are used.[\[3\]](#) Animals are randomly assigned to control and dose groups.
- **Administration:** The test substance is administered daily by oral gavage to male rats for 28 days and to female rats for 14 days before mating, during mating, and through gestation until day 4 postpartum.[\[3\]](#)
- **Dosage:** A control group receives the vehicle only, and at least three dose groups are administered the test substance at increasing concentrations.[\[10\]](#)
- **Observations:**
 - **General Toxicity:** Daily clinical observations, weekly body weight and food consumption measurements.
 - **Reproductive Performance:** Mating performance, fertility, and gestation length are recorded.
 - **Developmental Toxicity:** Offspring are examined for viability, clinical signs, and body weight.
- **Pathology:** At the end of the study, parent animals and offspring are euthanized. A full necropsy is performed, and selected organs are weighed and examined histopathologically.

In Vivo Assessment of Liver and Kidney Toxicity (based on OECD Guideline 407)

This type of study investigates the effects of a substance on specific organs following repeated oral administration. A study on a mixture of methylparaben and propylparaben followed this

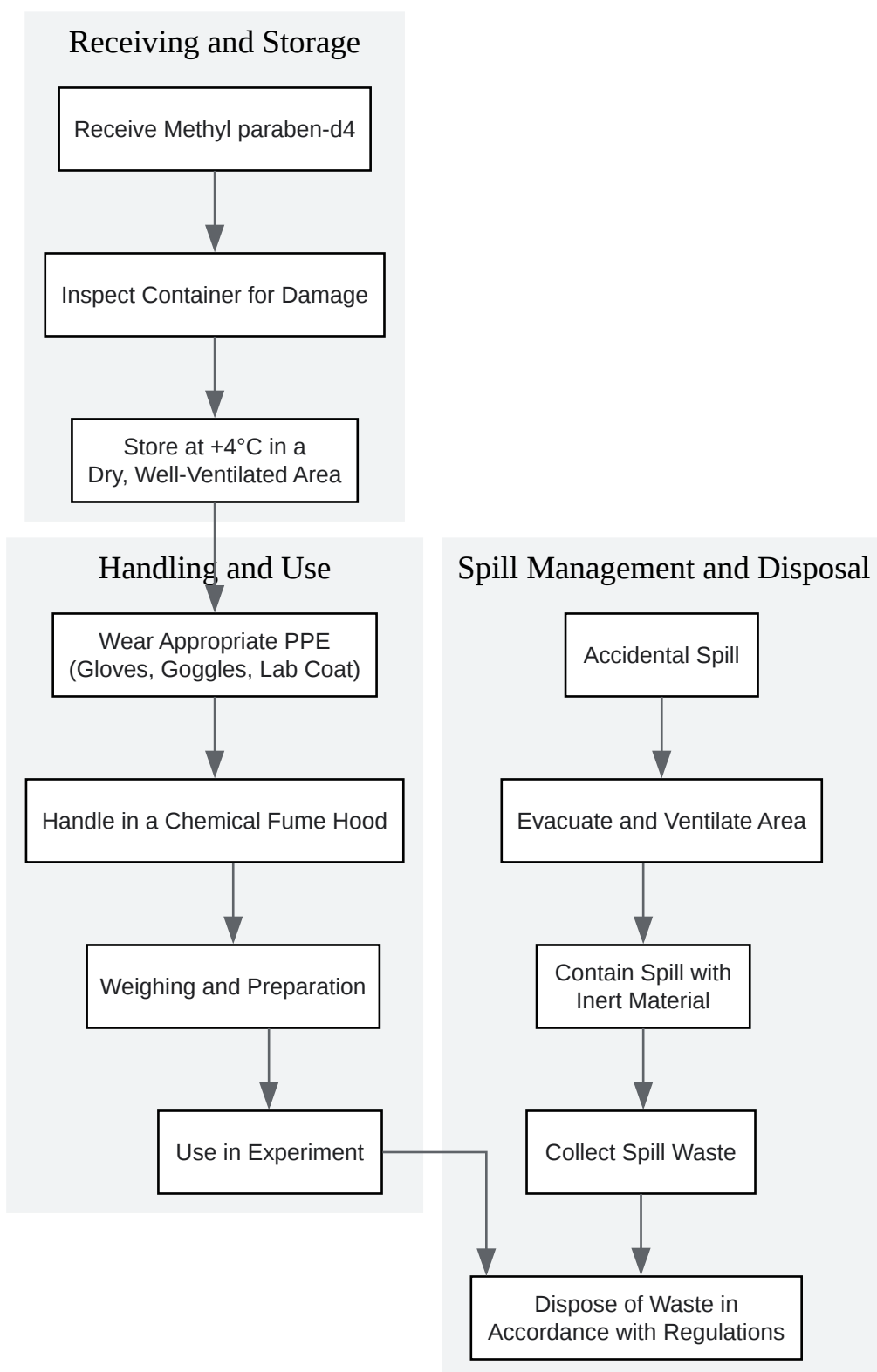
guideline.[10]

Methodology:

- Test Animals: Male rats are typically used and divided into control and experimental groups. [10]
- Administration: The test substance is administered daily via oral gavage for a period of 30 days.[10]
- Dosage: A control group receives the vehicle (e.g., corn oil), a positive control group may be used (e.g., Bisphenol-A), and at least three dose groups receive the test substance at different concentrations.[10]
- Biochemical Analysis: At the end of the treatment period, blood samples are collected to analyze a panel of biochemical parameters related to liver and kidney function (e.g., ALT, AST, creatinine, urea).[10]
- Histopathological Examination: Liver and kidney tissues are collected, fixed, processed, and stained for microscopic examination to identify any pathological changes.[10]

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Methyl paraben-d4** in a research setting.



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